

physical and chemical properties of 2-Benzylaniline

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Compound of Interest

Compound Name: 2-Benzylaniline

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An In-depth Technical Guide to 2-Benzylaniline

Introduction

2-Benzylaniline, also known as 2-aminodiphenylmethane, is an aromatic amine that serves as a crucial building block in synthetic organic chemistry.^{[1][2]} Its structure, featuring a benzyl group attached to an aniline moiety, imparts unique chemical properties that make it a valuable intermediate in the synthesis of various pharmaceuticals and other organic compounds.^{[1][3]} This technical guide provides a comprehensive overview of the physical and chemical properties of **2-benzylaniline**, detailed experimental protocols, and its applications, particularly in the field of drug development. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2-Benzylaniline** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₃ N	[2][4][5]
Molecular Weight	183.25 g/mol	[2][4][5][6]
CAS Number	28059-64-5	[2][4][5]
Appearance	Solid	[4][6]
Melting Point	49-54 °C	[4][7]
Boiling Point	172-173 °C at 12 mmHg	[4][7]
Flash Point	113 °C (closed cup)	
Synonyms	2-Aminodiphenylmethane	[4][5][8]
InChI	1S/C13H13N/c14-13-9-5-4-8-12(13)10-11-6-2-1-3-7-11/h1-9H,10,14H2	[4][7]
InChIKey	DWOBGCPUQNFAFB-UHFFFAOYSA-N	[4][7]
SMILES	Nc1ccccc1Cc2ccccc2	[4][7]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-benzylaniline** are critical for its successful application in research and development.

Synthesis of 2-Benzylaniline

Several synthetic routes to **2-benzylaniline** have been reported. Below are detailed protocols for some common methods.

1. Synthesis from (E)-2-arylidene-3-cyclohexenones and Primary Amines

This method provides a catalyst- and additive-free synthesis of 2-benzyl N-substituted anilines.

[1]

- Materials: (E)-2-arylidene-3-cyclohexenone (0.2 mmol), primary aliphatic amine (2.0 mmol), Dimethoxyethane (DME) (2 mL).[1]
- Procedure:
 - Combine (E)-2-arylidene-3-cyclohexenone and the primary aliphatic amine in a vial containing a magnetic stirrer.[1]
 - Add DME to the mixture.[1]
 - Stir the reaction mixture at 60 °C.[1]
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).[1]
 - Upon completion, concentrate the solvent under reduced pressure.[1]
 - Purify the residue by column chromatography on silica gel to obtain the **2-benzylaniline** product.[1]

2. Synthesis via Reductive Amination

This is an alternative two-step preparative method for mono-substituted N-benzylanilines.[9]

- Step 1: Formation of Schiff Base
 - Materials: Appropriate aniline, appropriate aldehyde.
 - Procedure: React the aniline with the aldehyde to form a Schiff base.[9]
- Step 2: Reduction of the Schiff Base
 - Materials: Schiff base from Step 1, Sodium borohydride.
 - Procedure: Reduce the formed Schiff base with sodium borohydride to yield the N-benzylaniline.[9]

3. Classical Synthesis from Aniline and Benzyl Chloride

- Materials: Aniline (excess), Benzyl chloride, Sodium bicarbonate.[10]

- Procedure:
 - Heat a mixture of excess aniline and benzyl chloride.[10] The reaction can also be carried out at lower temperatures or in a sodium carbonate solution.[10]
 - The use of sodium bicarbonate is recommended for its purity and ease of handling.[10]
 - After the reaction, cool the mixture and filter it.[10]
 - Separate the aqueous and organic layers. Wash the organic layer with a saturated salt solution.[10]
 - Dry the amines with anhydrous sodium sulfate and filter again.[10]
 - Remove the excess aniline by distillation under reduced pressure.[10]
 - The **2-benzylaniline** product will distill at 180°C / 12 mmHg.[10]

Analytical Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The structure of synthesized **2-benzylaniline** and its derivatives can be confirmed using ¹H and ¹³C NMR spectroscopy.[11]
- Chromatography: Thin Layer Chromatography (TLC) is used for monitoring reaction progress, and column chromatography is a standard method for purification.[1][9] Liquid chromatography can also be used to confirm the formation of the target compound.[12]

Reactivity and Chemical Properties

2-Benzylaniline is an aromatic amine, and its reactivity is largely dictated by the amino group and the two aromatic rings.

- Nucleophilicity and Basicity: The lone pair of electrons on the nitrogen atom makes the amino group nucleophilic and basic. However, in aniline, this lone pair is delocalized into the benzene ring through resonance, which reduces its availability and makes aniline less basic than aliphatic amines like benzylamine.[13]

- Electrophilic Aromatic Substitution: The $-NH_2$ group is a strong activating group, directing electrophilic aromatic substitution to the ortho and para positions of the aniline ring.[13]
- Oxidation: **2-Benzylaniline** can form oxidation products, which may be toxic and mutagenic. [2]
- N-Alkylation and N-Acylation: The amino group can undergo further reactions such as alkylation and acylation. For instance, the reaction with benzyl chloride can lead to the formation of dibenzylaniline if not properly controlled.[9][10]

Applications in Drug Development

2-Benzylaniline and its derivatives are of significant interest in medicinal chemistry and drug development.

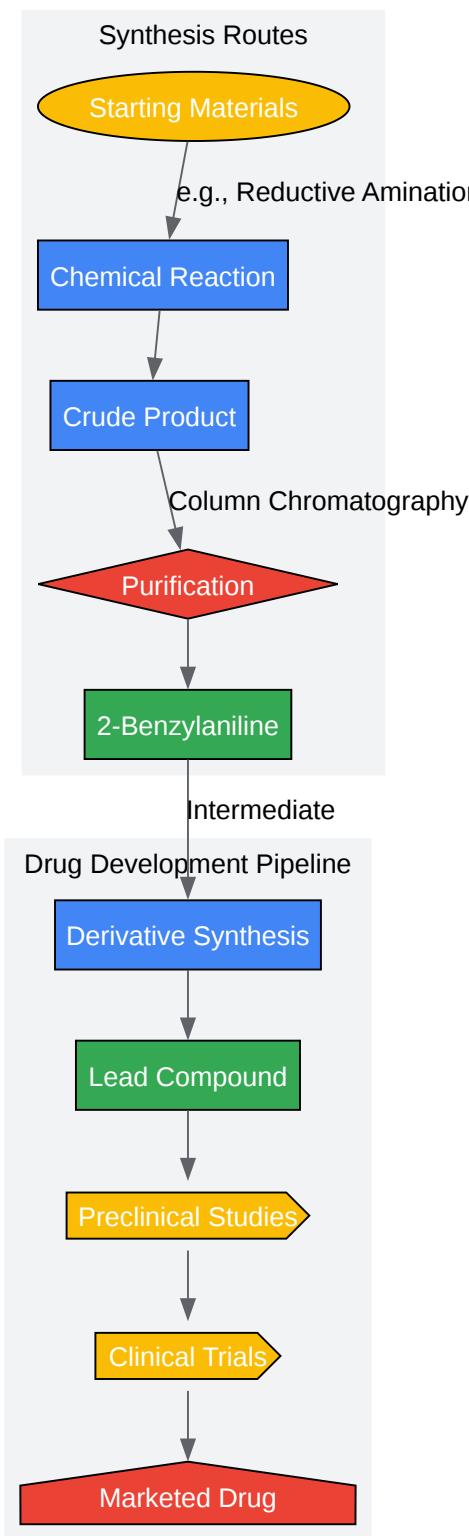
- Antihistamines: It is a key intermediate in the synthesis of epinastine hydrochloride, an antihistamine.[12][14]
- Anticancer Agents: A series of water-soluble N-(3,4,5-trimethoxybenzyl)aniline salts, derived from a benzylaniline core, have shown potent inhibitory activity against tubulin polymerization and significant cytotoxicity in various cancer cell lines.[15]
- Antibacterial Agents: N-benzylaniline derivatives have been investigated for their potential as antibacterial agents against methicillin-resistant *Staphylococcus aureus* (MRSA).[16]
- Anti-inflammatory Drugs: The non-steroidal anti-inflammatory drug (NSAID) Benzydamine can be synthesized from N-benzylaniline.[17]
- Other Pharmaceutical Applications: Derivatives of **2-benzylaniline** have shown potential as anti-depression and analgesic pharmaceuticals.[1] N-benzylaniline is also an important precursor for drugs used to treat respiratory diseases.[18]

Visualizations

Experimental and Logical Workflows

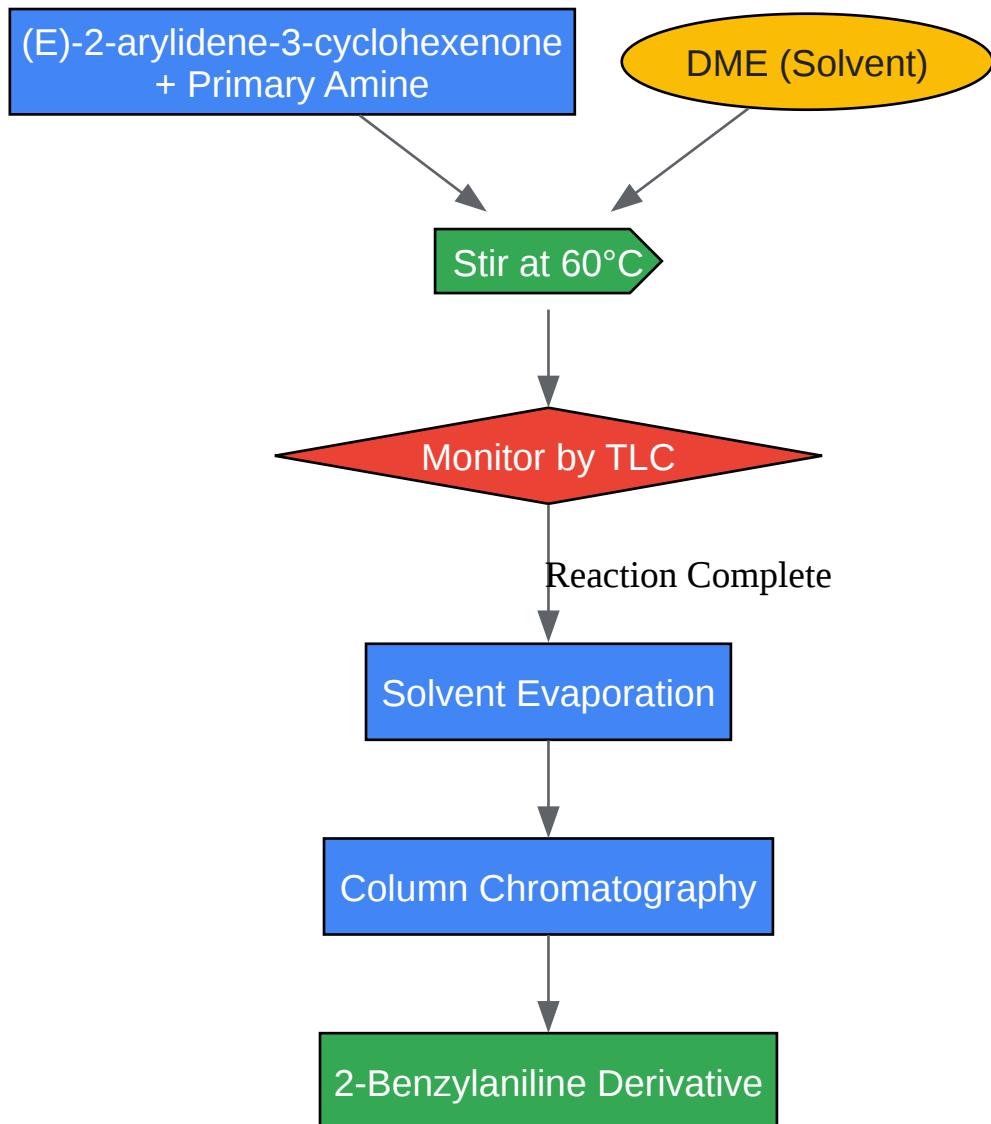
The following diagrams illustrate the logical flow of the synthesis and application of **2-benzylaniline**.

General Synthesis and Application Workflow for 2-Benzylaniline

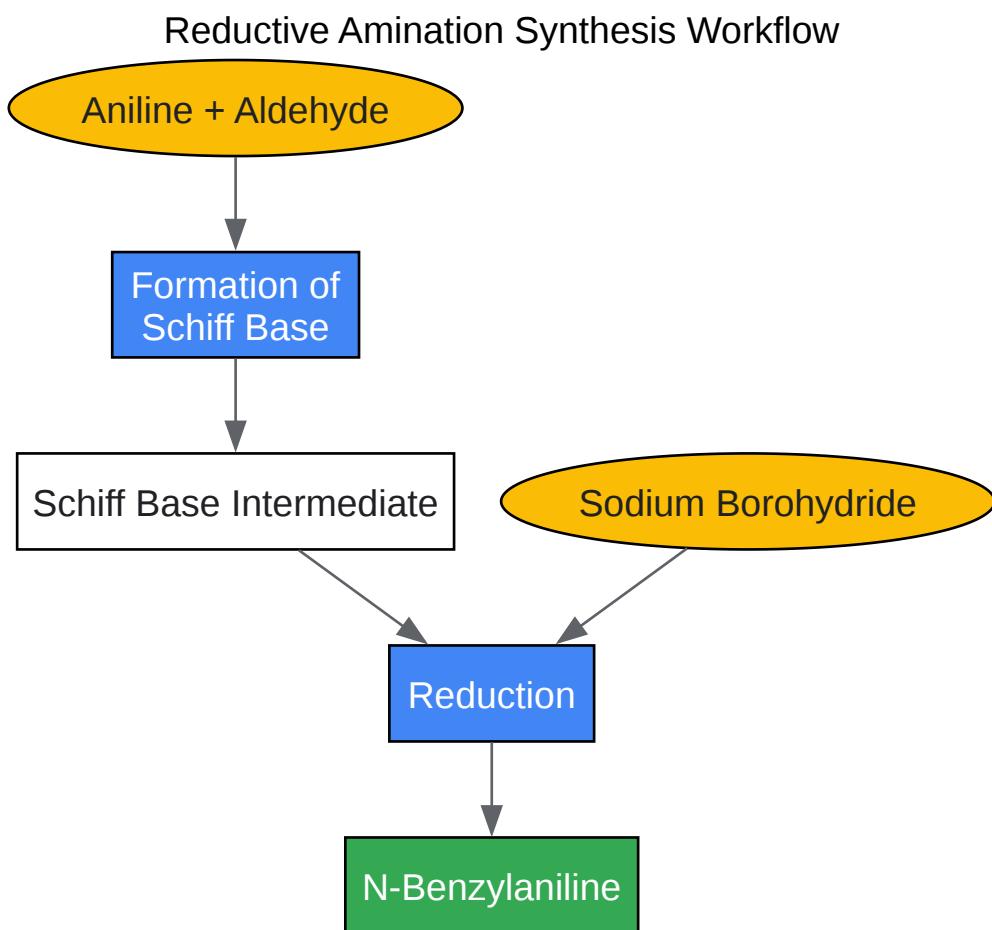
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Caption: General workflow from synthesis to drug development application of **2-Benzylaniline**.

Synthesis from (E)-2-arylidene-3-cyclohexenones

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Caption: Experimental workflow for the synthesis of **2-benzylaniline** derivatives.



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Caption: Logical workflow for the two-step reductive amination synthesis.

Safety and Handling

2-Benzylaniline requires careful handling due to its potential hazards.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/eye protection/face protection.

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Personal Protective Equipment (PPE): Dust mask (type N95 or equivalent), eye shields, and gloves should be worn when handling the compound.
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[19] It is classified under Storage Class Code 11 as a combustible solid.
- Incompatible Materials: Oxidizing agents.[19]

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